

# SNIPER(BRD)-1 Quantitative Data and Solution Preparation

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## Compound Focus: Sniper(brd)-1

Cat. No.: S543482

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The table below summarizes the key quantitative data available for **SNIPER(BRD)-1** from the search results [1] [2].

Parameter	Value	Reference / Source
Molecular Weight	1056.73 g/mol	[1] [2]
CAS Number	2095244-54-3	[1] [2]
Molecular Formula	C <sub>53</sub> H <sub>66</sub> ClN <sub>9</sub> O <sub>8</sub> S <sub>2</sub>	[1] [2]

| **Targets & IC<sub>50</sub>** | cIAP1: 6.8 nM cIAP2: 17 nM XIAP: 49 nM BRD4: Degraded via ubiquitin-proteasome pathway | [1] [2] | | **Recommended Stock Solvent** | DMSO | [1] |

## Stock Solution Preparation in DMSO

The following protocol is adapted from supplier data for preparing a standard concentrated stock solution in DMSO for *in vitro* studies [1].

- **Calculation:** Determine the mass of **SNIPER(BRD)-1** needed to achieve your desired stock concentration. For example, to prepare a **10 mM** stock solution, you would need 10.6 mg of the compound per 1 mL of DMSO.

- **Weighing:** Accurately weigh the required amount of **SNIPER(BRD)-1** using an analytical balance.
- **Dissolution:** Transfer the weighed compound to a suitable vial. Add the calculated volume of **freshly opened, high-purity DMSO** to the vial.
- **Mixing:** Vortex or sonicate the mixture until the solid is completely dissolved, yielding a clear solution. The supplier notes that the solution may require ultrasonication to aid dissolution and that hygroscopic DMSO can impact solubility [1].
- **Aliquoting and Storage:** Immediately aliquot the stock solution into small, single-use vials to minimize freeze-thaw cycles.
- **Storage Conditions:** Store the aliquots at **-20°C or -80°C under an inert atmosphere (e.g., nitrogen)**. The supplier recommends storage at **-20°C for 1 month or -80°C for 6 months** when stored under nitrogen [1].

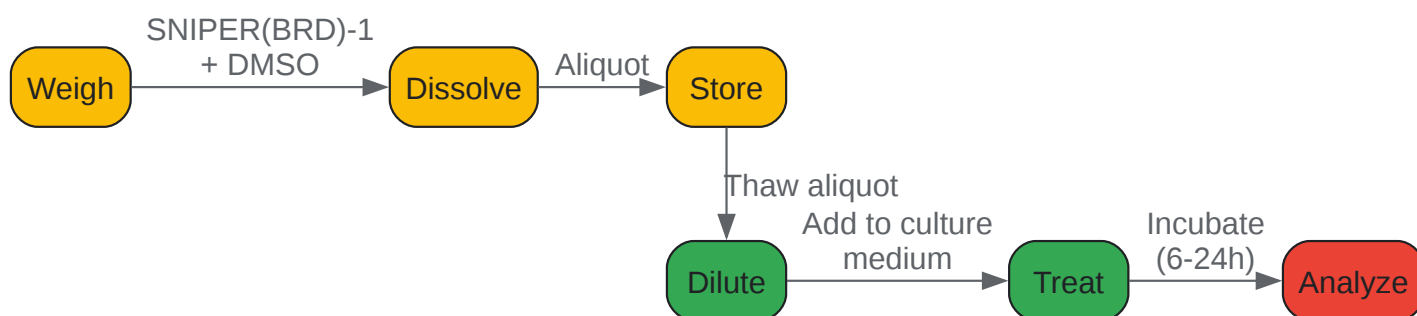
## In Vitro Application and Workflow

The search results include specific data on the use of **SNIPER(BRD)-1** in LNCaP prostate cancer cells, which can serve as a reference for your experimental design [1].

### Reported Treatment Conditions (in LNCaP cells) [1]:

- **Cell Line:** LNCaP cells.
- **Concentrations Tested:** 0, 0.003, 0.01, 0.03, 0.1, 0.3, and 1  $\mu\text{M}$ .
- **Incubation Time:** 6 hours and 24 hours.
- **Result:** Significant reduction in the protein levels of BRD4, cIAP1, and XIAP was observed, as determined by western blot analysis.

The following diagram illustrates the typical workflow for preparing and using **SNIPER(BRD)-1** in a cell-based experiment, based on standard laboratory practice and the information above.



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## Critical Considerations for Researchers

- **Solubility and Handling:** **SNIPER(BRD)-1** has limited solubility in aqueous buffers. All working solutions for *in vitro* assays must be prepared by diluting the DMSO stock into the cell culture medium. The final DMSO concentration in the cell culture should be kept as low as possible (typically  $\leq 0.1\%$ ) to avoid solvent toxicity [1].
- **Stability:** As with many bioactive compounds, **SNIPER(BRD)-1** is sensitive to repeated freeze-thaw cycles and prolonged exposure to air or moisture. Aliquoting and storage under nitrogen are crucial for maintaining its stability over time [1].
- **Lack of In Vivo Data:** The current search results provide a protocol for preparing an *in vivo* solution (10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline) but do not include any experimental data or results from animal studies using this formulation [1]. This protocol should be used with caution and validated for your specific research model.

I hope these application notes provide a solid foundation for your work. Should you require further details on a specific aspect of your experimental design, feel free to ask!

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## References

1. SNIPER(BRD)-1 [medchemexpress.com]

2. SNIPER(BRD)-1 [targetmol.com]

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